

Technical Guide: Safe Handling & Logistics for N-Methyl-1-pentanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N-Methyl-1-pentanamine Hydrochloride</i>
CAS No.:	74109-19-6
Cat. No.:	B126626

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Executive Summary: The Chemical Context

N-Methyl-1-pentanamine Hydrochloride is the hydrochloride salt of a secondary aliphatic amine. While the free base (N-Methylpentylamine, CAS 25419-06-1) is a volatile, flammable, and corrosive liquid, the hydrochloride salt typically presents as a hygroscopic white crystalline solid.

The Safety Paradox: Researchers often underestimate the salt form because it lacks the volatility of the free amine. However, the salt retains significant corrosive potential upon contact with moisture (mucous membranes, eyes, sweat) and poses a high risk of respiratory irritation via dust inhalation. This guide prioritizes dust control and permeation resistance.[1]

Hazard Profile & Risk Mapping

Hazard Class	Category	Critical Risk Mechanism
Skin Corrosion/Irritation	Category 2 / 1B	Hygroscopic Activation: Dust settles on skin, absorbs ambient moisture/sweat, and creates a concentrated acidic amine solution, causing delayed burns.
Serious Eye Damage	Category 1	Immediate pH Shock: Highly damaging to corneal tissue upon contact. Mechanical abrasion from crystals exacerbates chemical injury.
STOT - Single Exposure	Category 3	Respiratory Tract Irritation: Inhalation of fine dust causes inflammation of the upper respiratory tract.
Acute Toxicity	Oral/Dermal	Harmful if swallowed or in contact with skin. Systemic absorption possible.

Personal Protective Equipment (PPE) Architecture

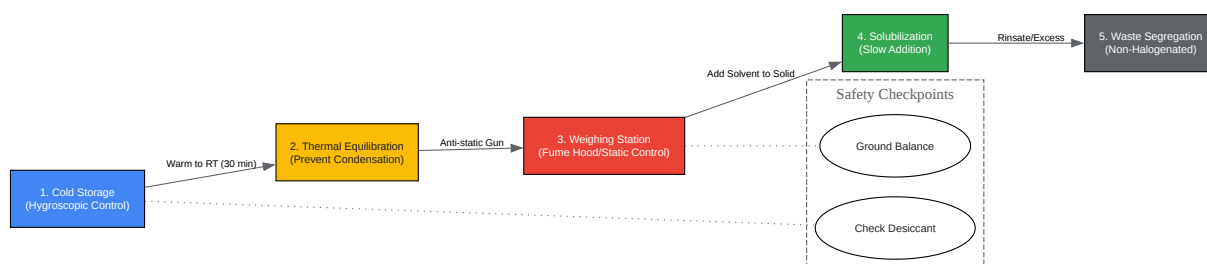
This protocol uses a Self-Validating System: every piece of PPE is selected not just for protection, but for the ability to detect failure.

- Primary Risk: Secondary amines can permeate thin nitrile rubber over time. While the solid salt has low permeation risk, solutions of this compound (especially in organic solvents like methanol or DMSO) pose a breakthrough hazard.
- Recommendation:
 - Layer 1 (Inner): Low-density polyethylene (PE) or Laminate (EVOH) glove. Why: Broad-spectrum chemical resistance.

- Layer 2 (Outer): 5 mil (0.12 mm) Nitrile. Why: Mechanical strength and grip. Acts as a sacrificial layer.
- Validation: Inspect the outer nitrile glove for "puckering" or discoloration (signs of degradation) every 20 minutes during solution handling. If observed, doff and replace immediately.
- Requirement: Chemical Splash Goggles (Indirect Vented).
- Contraindication: Do NOT use safety glasses.
- Logic: The fine powder nature of the HCl salt allows particles to bypass the side-shields of standard safety glasses. Goggles provide the necessary seal against airborne dust and accidental splashes during solubilization.
- Standard Operation: Work inside a Class II Biological Safety Cabinet (BSC) or Chemical Fume Hood.
- Outside Containment: If weighing must occur on an open bench (not recommended), use a NIOSH-approved N95 or P100 particulate respirator.
- Fit Check: Perform a positive/negative pressure seal check every time the respirator is donned.
- Standard: 100% Cotton or chemically resistant synthetic lab coat.
- High Volume (>10g): Tyvek® sleeve covers or apron to prevent dust accumulation on fabric cuffs, which can transfer to wrists.

Operational Workflow: From Storage to Solution

The following diagram outlines the logical flow of handling to minimize contamination vectors.



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Figure 1: Operational workflow emphasizing moisture control and static mitigation during handling.

Detailed Operational Protocols

- **Equilibration:** Remove the container from cold storage and allow it to reach room temperature before opening. This prevents condensation from forming on the hygroscopic salt, which can cause hydrolysis or clumping.
- **Static Control:** Amine salts are often static-prone. Use an anti-static gun or ionizing bar in the weigh station to prevent "flying powder."
- **Solvent Addition:**
 - Always add the solid to the vessel first, then add the solvent.
 - Caution: Dissolution may be slightly exothermic. Add solvent slowly.
- **Decontamination:** Wipe the balance area with a wet paper towel (water solubilizes the salt effectively) followed by an ethanol wipe.

- Classification: Hazardous Chemical Waste (Toxic/Corrosive).
- Method:
 - Dissolve any solid residue in water.
 - Collect in a waste container compatible with amines (HDPE or Glass).
 - Labeling: Clearly label as "N-Methyl-1-pentanamine HCl Solution."
 - Segregation: Keep separate from Oxidizers (risk of reaction) and Strong Acids (risk of heat generation).
- Drain Disposal: STRICTLY PROHIBITED. Do not pour down the sink, even if diluted.

Emergency Response

Incident	Immediate Action
Eye Contact	Flush immediately with water for 15 minutes. Hold eyelids open. Do not wait for pain to subside. Seek medical attention. ^{[1][2][3]}
Skin Contact	Brush off dry powder gently before rinsing (minimizes concentrated solution formation). Rinse with soap and water for 15 minutes.
Spill (Solid)	Cover with wet paper towels to prevent dust. Scoop up and place in hazardous waste. Clean area with water. ^[1]

References

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- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [\[Link\]](#)

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